

Proper Disposal Procedures for 4-(3-Methylphenyl)pyrrolidin-2-one

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Compound of Interest

Compound Name: 4-(3-Methylphenyl)pyrrolidin-2-one

Cat. No.: B2903229

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For the safe and environmentally responsible disposal of **4-(3-Methylphenyl)pyrrolidin-2-one** (CAS No. 1019650-80-6), it is imperative that researchers, scientists, and drug development professionals adhere to established hazardous waste protocols. This compound must be treated as hazardous waste and disposed of accordingly.

All personnel handling this substance must be thoroughly familiar with its potential hazards and the appropriate safety measures. Disposal procedures should always be conducted in accordance with local, state, and federal regulations.

Summary of Disposal and Safety Information

Parameter	Information	Source
Chemical Name	4-(3-Methylphenyl)pyrrolidin-2-one	-
CAS Number	1019650-80-6	[1]
Disposal Recommendation	Dispose of contents/container to hazardous waste disposal.	[1]

Step-by-Step Disposal Protocol

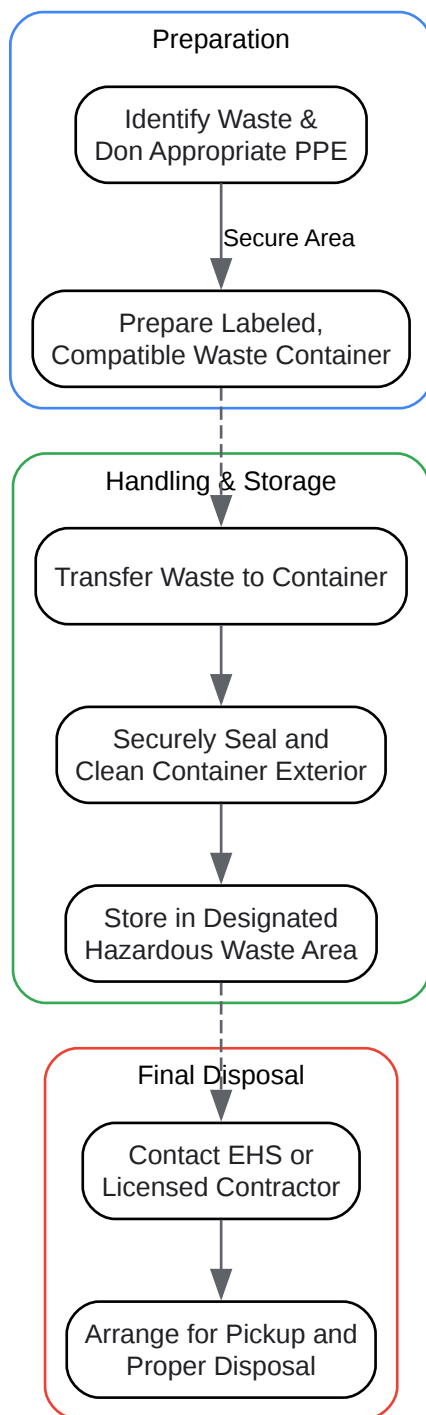
- Waste Identification and Segregation:

- Clearly label a dedicated and compatible waste container for "**4-(3-Methylphenyl)pyrrolidin-2-one** and its residues."
- Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.
- Personal Protective Equipment (PPE):
 - Before handling the chemical for disposal, ensure appropriate PPE is worn. This includes, but is not limited to:
 - Chemical-resistant gloves (e.g., nitrile).
 - Safety goggles or a face shield.
 - A lab coat.
 - All handling of the material, including preparation for disposal, should be performed in a well-ventilated area, preferably within a chemical fume hood.
- Containerization:
 - Use a sealable, leak-proof container made of a material compatible with **4-(3-Methylphenyl)pyrrolidin-2-one**.
 - Ensure the container is securely closed to prevent spills or the release of vapors.
 - The exterior of the waste container should be clean and free of contamination.
- Labeling:
 - The waste container must be clearly and accurately labeled as hazardous waste. The label should include:
 - The full chemical name: "**4-(3-Methylphenyl)pyrrolidin-2-one**"
 - The CAS Number: "1019650-80-6"
 - The words "Hazardous Waste."

- An accumulation start date.
- Any other information required by your institution or local regulations.
- Storage:
 - Store the sealed and labeled waste container in a designated hazardous waste accumulation area.
 - This area should be secure, well-ventilated, and away from incompatible materials.
- Arranging for Disposal:
 - Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the waste.
 - Provide them with all necessary information about the waste material.

Disposal Workflow Diagram

Disposal Workflow for 4-(3-Methylphenyl)pyrrolidin-2-one

[Click to download full resolution via product page](#)Caption: Disposal workflow for **4-(3-Methylphenyl)pyrrolidin-2-one**.

Disclaimer: The information provided is a general guideline. Always consult your institution's specific safety and disposal protocols and the material's Safety Data Sheet (SDS) before handling or disposing of any chemical.

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References

- 1. static.cymitquimica.com [static.cymitquimica.com]
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